

Technical Synthesis Guide: O-Desmethyl Mebeverine Alcohol Reference Standard

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Compound of Interest

Compound Name: *Desmethyimebeverine alcohol*

CAS No.: 155172-67-1

Cat. No.: B1662888

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Protocol ID: AN-MEB-MET-04 | Version: 2.1[1]

Executive Summary & Application Scope

Target Molecule: O-Desmethyl Mebeverine Alcohol (Metabolite B)[1] CAS: 155172-67-1 IUPAC: 4-{ethyl[1-(4-hydroxyphenyl)propan-2-yl]amino}butan-1-ol Role: Primary Phase I metabolite of Mebeverine (antispasmodic).[1][2]

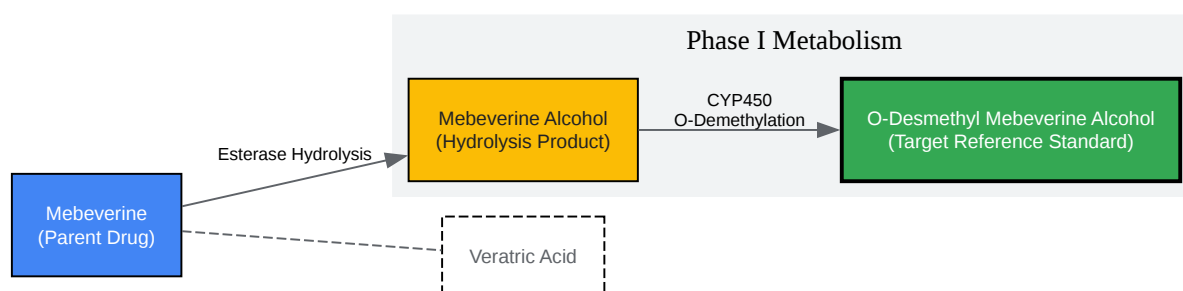
This application note details the high-purity synthesis of O-Desmethyl Mebeverine Alcohol, a critical reference standard for pharmacokinetic (PK) profiling and forensic toxicology. Mebeverine undergoes rapid ester hydrolysis to Mebeverine Alcohol, followed by O-demethylation to the target compound. Because the phenolic hydroxyl group introduces regioselectivity challenges during synthesis, this protocol utilizes a Benzyl-Protection Strategy.[1] This ensures N-alkylation specificity over O-alkylation, guaranteeing a reference standard exceeding 99.5% purity suitable for LC-MS/MS calibration.[1]

Metabolic Context & Retrosynthetic Logic

Understanding the biological origin of the target dictates the synthetic requirements. In vivo, Mebeverine is rarely detected; the "Alcohol" metabolites are the primary markers.[3]

Metabolic Pathway Visualization

The following diagram illustrates the degradation of Mebeverine into the target reference standard.



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Figure 1: Metabolic cascade showing the formation of O-Desmethyl Mebeverine Alcohol.[1]

Strategic Synthesis Design

Direct alkylation of 4-hydroxy-N-ethylamphetamine is risky due to the competing nucleophilicity of the phenoxide anion (O-alkylation) versus the secondary amine (N-alkylation).[1] To mitigate this, we employ a Protection-Deprotection Strategy:

- Precursor Selection: Start with 4-Methoxyphenylacetone (P2P derivative).[1]
- Demethylation (Early Stage): Convert to phenol early, then protect as Benzyl ether.
 - Why? Late-stage demethylation (e.g., using BBr₃) on the final amino-alcohol can lead to bromination of the primary alcohol or complex salt formation.[1]
- Reductive Amination: Install the ethyl group.
- Convergent N-Alkylation: Attach the butanol chain.

- Global Deprotection: Simultaneous removal of protecting groups.

Detailed Synthesis Protocol

Phase 1: Preparation of the Protected Core (Intermediate A)

Objective: Synthesize N-ethyl-1-(4-(benzyloxy)phenyl)propan-2-amine.

Reagents:

- 4-Hydroxyphenylacetone (commercially available or via oxidation of 4-hydroxy-alpha-methylstyrene).[\[1\]](#)
- Benzyl bromide (BnBr).
- Ethylamine (70% aq. or 2M in THF).
- Sodium Triacetoxyborohydride (STAB).

Workflow:

- Protection: Dissolve 4-Hydroxyphenylacetone (1 eq) in Acetone. Add K₂CO₃ (2 eq) and Benzyl bromide (1.1 eq). Reflux for 4 hours. Filter and concentrate to yield 4-(Benzyloxy)phenylacetone.[\[1\]](#)
- Reductive Amination:
 - Dissolve 4-(Benzyloxy)phenylacetone (10 mmol) in DCE (Dichloroethane).
 - Add Ethylamine (12 mmol) and Acetic Acid (1 eq). Stir for 30 min.
 - Add STAB (15 mmol) portion-wise at 0°C. Warm to RT and stir overnight.
- Workup: Quench with sat. NaHCO₃. Extract with DCM. Dry (MgSO₄) and concentrate.[\[1\]](#)
- Purification: Flash chromatography (MeOH/DCM) to yield Intermediate A.

Phase 2: N-Alkylation & Chain Extension (Intermediate B)

Objective: Attach the hydroxybutyl chain without O-alkylation.

Reagents:

- Intermediate A (from Phase 1).
- 4-Chlorobutyl acetate (Protected alcohol prevents side reactions).[1]
- Potassium Iodide (KI) - Catalyst.[1]
- Diisopropylethylamine (DIPEA).
- Acetonitrile (ACN).

Workflow:

- Dissolve Intermediate A (1 eq) in anhydrous ACN.
- Add 4-Chlorobutyl acetate (1.2 eq), KI (0.5 eq), and DIPEA (2 eq).
- Reflux at 80°C for 24-48 hours. Monitor by TLC/LC-MS for disappearance of secondary amine.[1]
- Workup: Evaporate solvent. Partition between EtOAc and Water.[4]
- Result: This yields the Benzyl-protected, Acetate-protected precursor.[1]

Phase 3: Global Deprotection & Isolation[1]

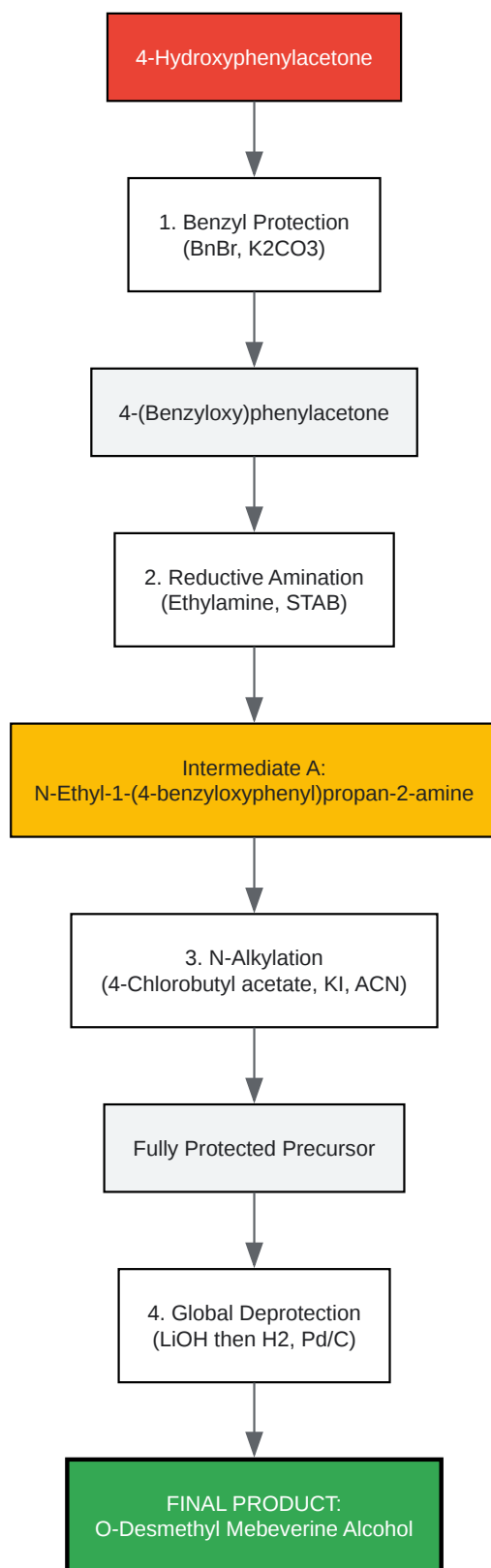
Objective: Remove Benzyl (ether) and Acetyl (ester) groups to yield the final Reference Standard.

Workflow:

- Hydrolysis (Acetate removal): Dissolve intermediate in MeOH/Water (4:1). Add LiOH (3 eq). [1] Stir at RT for 2 hours.

- Check: LC-MS should show loss of 42 Da (Acetyl).[1]
- Hydrogenolysis (Benzyl removal):
 - Acidify the solution slightly with HCl (to form the salt).
 - Add 10% Pd/C catalyst (10 wt%).
 - Stir under H₂ atmosphere (balloon pressure) for 12 hours.
 - Mechanism:[1][2][5][6] Cleaves the Benzyl ether to regenerate the Phenol.
- Final Purification: Filter catalyst over Celite. Concentrate filtrate.
- Crystallization: Recrystallize from Isopropanol/Ether or convert to Hydrochloride salt for stability.

Visualization of Synthesis Workflow



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Figure 2: Step-by-step synthetic pathway ensuring regioselectivity.

Analytical Validation (QC)

To certify this compound as a Reference Standard, it must pass the following criteria.

Characterization Data

Parameter	Specification	Method
Appearance	White to off-white solid	Visual
Purity	> 99.0%	HPLC-UV (210/280 nm)
Mass Spec	[M+H] ⁺ = 252.36 m/z	LC-MS/MS (ESI+)
¹ H NMR	Consistent with structure	500 MHz DMSO-d ₆
Solubility	Soluble in MeOH, DMSO	Visual

Diagnostic NMR Signals (Expected)

- Phenolic OH: Broad singlet ~9.2 ppm (Disappears with D₂O).
- Aromatic Protons: Two doublets (AA'BB' system) at ~7.0 and ~6.7 ppm (characteristic of para-substituted phenol).
- Chiral Center (Methine): Multiplet at ~2.9 ppm.
- N-Ethyl Group: Triplet (~1.0 ppm) and Quartet (~2.6 ppm).^[1]
- Butanol Chain: Triplet at ~3.4 ppm (CH₂-OH).^[1]

Handling & Stability

- Storage: Store at -20°C under Argon. The free base is prone to oxidation (quinone formation); the Hydrochloride salt is preferred for long-term storage.^[1]
- Safety: The intermediate amines are potential irritants. The final product is a pharmacologically active metabolite; handle with standard PPE in a fume hood.

References

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